

Application Note: In-Situ Neodymium Isotope Analysis via Laser Ablation ICP-MS

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Neodymium-143

CAS No.: 14336-83-5

Cat. No.: B1265123

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Introduction

Neodymium (Nd) isotopes are powerful tracers in geological and planetary sciences, providing insights into the age and origin of rocks and minerals. The radiogenic isotope ^{143}Nd is produced by the alpha decay of ^{147}Sm , making the Sm-Nd isotopic system a robust tool for geochronology and provenance studies. Traditionally, Nd isotope analysis requires laborious and time-consuming wet chemistry procedures for sample dissolution and elemental separation. Laser Ablation Inductively Coupled Plasma Mass Spectrometry (LA-ICP-MS) has emerged as a powerful alternative, enabling the rapid, in-situ determination of Nd isotope ratios directly from solid samples with high spatial resolution. This application note provides a detailed protocol for the in-situ analysis of Neodymium isotopes using LA-ICP-MS, targeted at researchers, scientists, and professionals in drug development who may utilize isotopic analysis for tracer studies.

Principle of the Technique

LA-ICP-MS for in-situ Nd isotope analysis involves focusing a high-energy laser beam onto a specific location on a solid sample. The laser ablates a small amount of material, which is then

transported by an inert gas stream into the plasma of an inductively coupled plasma mass spectrometer (ICP-MS). The high-temperature plasma atomizes and ionizes the ablated material. The resulting ions are then introduced into the mass spectrometer, where they are separated based on their mass-to-charge ratio and detected. For high-precision isotope ratio measurements, a multi-collector ICP-MS (MC-ICP-MS) is typically employed, which allows for the simultaneous detection of multiple isotopes, thereby improving precision and accuracy.

A significant analytical challenge in in-situ Nd isotope analysis is the presence of isobaric interferences, most notably from Samarium (Sm) isotopes (e.g., ^{144}Sm on ^{144}Nd , ^{148}Sm on ^{148}Nd , and ^{150}Sm on ^{150}Nd).^{[1][2][3]} Accurate correction for these interferences is critical for obtaining reliable $^{143}\text{Nd}/^{144}\text{Nd}$ ratios.^{[2][3]}

Applications

The ability to perform in-situ Nd isotope analysis opens up a wide range of applications, including:

- **Geochronology:** Dating geological events by analyzing the Sm-Nd systematics in minerals like apatite, titanite, and monazite.^[2]
- **Petrogenesis and Mantle Dynamics:** Tracing the origin and evolution of magmas and understanding the chemical evolution of the Earth's mantle.
- **Provenance Studies:** Determining the source of sediments and detrital minerals in sedimentary rocks.
- **Archaeometry and Forensic Science:** Characterizing the origin of materials in archaeological artifacts and forensic samples.
- **Material Science:** Investigating the isotopic composition and homogeneity of synthetic materials.

While not a primary application, the principles of isotopic tracer studies using LA-ICP-MS can be relevant to drug development, for instance, in tracking the distribution of isotopically labeled compounds in preclinical studies, although this would typically involve lighter stable isotopes.

Challenges and Considerations

Several factors can affect the accuracy and precision of in-situ Nd isotope analysis by LA-ICP-MS:

- **Isobaric Interferences:** As mentioned, the overlap of Sm isotopes with Nd isotopes is the most significant challenge. Careful and accurate correction is paramount.[\[2\]](#)[\[3\]](#)
- **Matrix Effects:** Differences in the physical and chemical composition between the sample and the reference material can lead to variations in ablation efficiency and plasma conditions, affecting the accuracy of the results. The use of matrix-matched reference materials is crucial to mitigate these effects.
- **Mass Discrimination:** The mass response of the ICP-MS is not uniform across the mass range. This instrumental mass bias must be corrected for using appropriate normalization techniques.
- **Spatial Resolution vs. Precision:** There is a trade-off between the spatial resolution (determined by the laser spot size) and the analytical precision. Smaller spot sizes yield higher spatial resolution but result in a smaller signal and thus lower precision. The required precision will dictate the minimum usable spot size, which is also dependent on the Nd concentration in the sample.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocol

This protocol provides a general framework for in-situ Nd isotope analysis. Specific parameters may need to be optimized based on the instrumentation used and the nature of the samples being analyzed.

Sample Preparation

Proper sample preparation is crucial for obtaining high-quality data.

- **Mounting:** The mineral grains or sample chips should be mounted in an epoxy resin puck.
- **Polishing:** The surface of the mount must be polished to a smooth, flat finish (typically to a 1 μm or finer diamond suspension) to ensure a consistent laser-sample interaction.

- **Cleaning:** The polished surface should be thoroughly cleaned with deionized water and ethanol to remove any contaminants before being introduced into the laser ablation cell.
- **Characterization:** It is highly recommended to characterize the sample petrographically and, if possible, chemically (e.g., using an electron microprobe) prior to LA-ICP-MS analysis to identify the target minerals and regions of interest.

Instrumentation and Operating Conditions

A high-resolution multi-collector ICP-MS coupled with a 193 nm or 213 nm laser ablation system is recommended for this application.

Table 1: Typical LA-ICP-MS Operating Parameters for In-Situ Nd Isotope Analysis

Parameter	Typical Value/Setting
Laser Ablation System	
Laser Type	ArF Excimer (193 nm) or Nd:YAG (213 nm)
Laser Fluence	2-5 J/cm ²
Repetition Rate	5-10 Hz
Spot Size	30-100 µm (dependent on Nd concentration and required precision)
Carrier Gas	Helium (~0.6-1.0 L/min)
Make-up Gas	Argon (~0.8-1.2 L/min)
MC-ICP-MS	
RF Power	1200-1400 W
Plasma Gas Flow	14-16 L/min Ar
Auxiliary Gas Flow	0.8-1.2 L/min Ar
Monitored Isotopes	¹⁴² Ce, ¹⁴³ Nd, ¹⁴⁴ Nd, ¹⁴⁵ Nd, ¹⁴⁶ Nd, ¹⁴⁷ Sm, ¹⁴⁹ Sm, ¹⁵⁰ Nd, ¹⁵² Sm
Dwell Time per Isotope	100-200 ms
Data Acquisition Mode	Static (simultaneous collection on Faraday cups)

Data Acquisition

- **Tuning and Optimization:** The MC-ICP-MS should be tuned for optimal sensitivity and stability using a standard solution (e.g., a 10 ppb solution of a multi-element standard). The laser ablation system should be focused to ensure a flat-bottomed ablation pit.
- **Reference Material Analysis:** A well-characterized reference material (e.g., Durango Apatite, Fish Canyon Tuff Apatite, or NIST SRM 610/612 glass) should be analyzed repeatedly throughout the analytical session to monitor and correct for instrumental drift and mass bias.

[2]

- **Sample Analysis:** Analyses are typically performed in a sequence of one or two reference material spots followed by a set of unknown sample spots. Each analysis consists of a background measurement (laser off) followed by the sample ablation (laser on).
- **Data Acquisition Time:** A typical data acquisition for a single spot analysis is around 60-90 seconds, including a 20-30 second background measurement.

Data Reduction

Data reduction involves correcting for background, instrumental drift, mass bias, and isobaric interferences.

- **Background Subtraction:** The average signal intensity during the background acquisition period is subtracted from the signal measured during the sample ablation.
- **Mass Bias Correction:** Instrumental mass bias is corrected by normalizing the measured isotope ratios to a known, stable isotope ratio. For Nd, the $^{146}\text{Nd}/^{144}\text{Nd}$ ratio is typically used for normalization, assuming a natural abundance ratio of 0.7219.
- **Isobaric Interference Correction:** The most critical correction is for the isobaric overlap of Sm on Nd isotopes. The interference of ^{144}Sm on ^{144}Nd is corrected by monitoring an interference-free Sm isotope (e.g., ^{147}Sm or ^{149}Sm) and using the known natural isotopic abundance of Sm to calculate the contribution of ^{144}Sm to the signal at mass 144. An iterative correction procedure may be necessary to account for the mass bias of Sm, which can be determined from the measured $^{147}\text{Sm}/^{149}\text{Sm}$ ratio.
- **Standard Bracketing:** The corrected isotope ratios of the unknown samples are then normalized to the average corrected isotope ratios of the bracketing reference material analyses to account for any remaining instrumental drift.

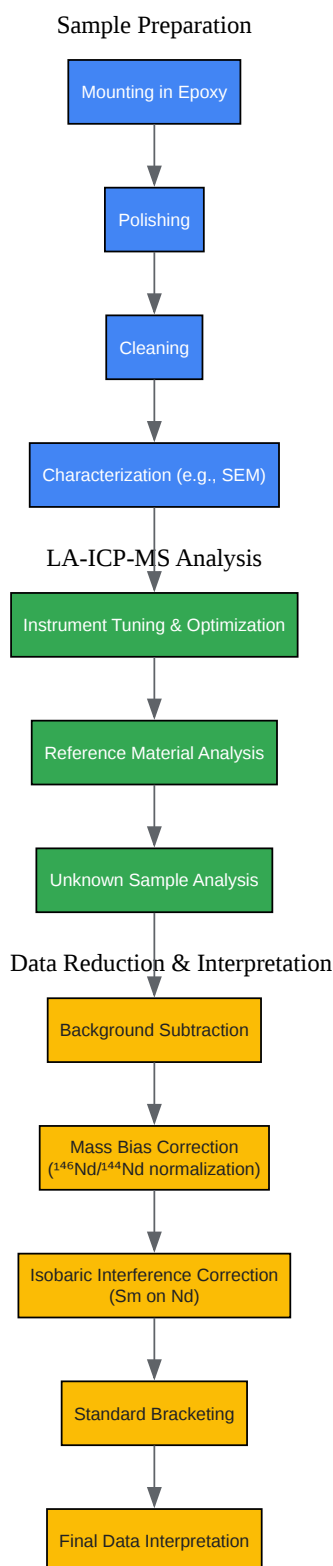
Data Presentation

Quantitative results from in-situ Nd isotope analysis should be presented in a clear and structured format to allow for easy comparison and interpretation.

Table 2: Example Data Table for In-Situ $^{143}\text{Nd}/^{144}\text{Nd}$ Analysis of Apatite

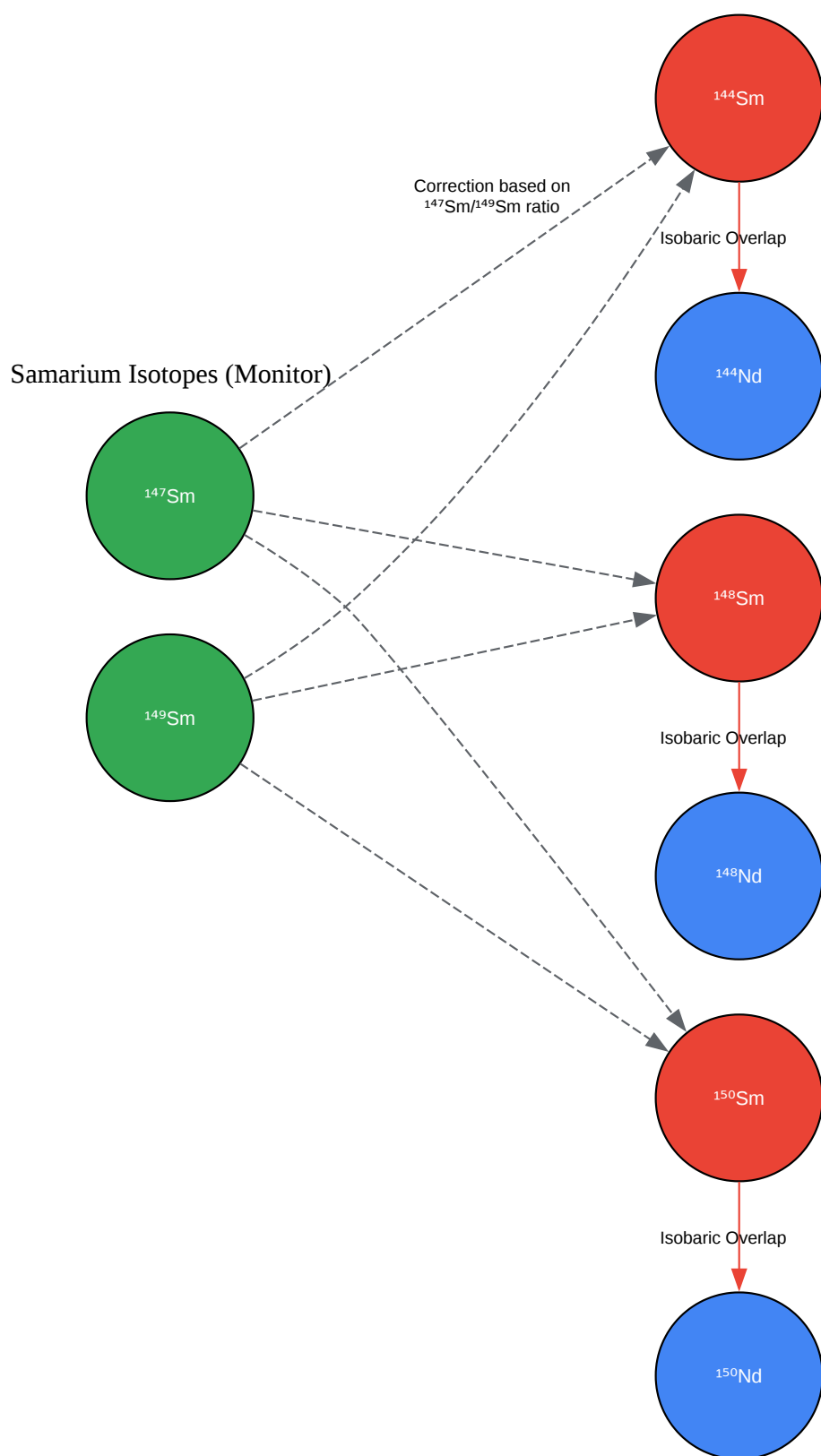
Sample ID	Spot #	$^{143}\text{Nd}/^{144}\text{Nd}$	2σ (internal)	$^{147}\text{Sm}/^{144}\text{Nd}$	2σ
Durango Apatite	1	0.512635	0.000015	0.1085	0.0012
Durango Apatite	2	0.512641	0.000014	0.1091	0.0011
Unknown Sample 1	1	0.512488	0.000021	0.1234	0.0025
Unknown Sample 1	2	0.512495	0.000023	0.1228	0.0027

Visualizations



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Caption: Experimental workflow for in-situ Nd isotope analysis.



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Caption: Isobaric interferences of Sm on Nd isotopes.

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- To cite this document: BenchChem. [Application Note: In-Situ Neodymium Isotope Analysis via Laser Ablation ICP-MS]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1265123/docs#application-note-in-situ-neodymium-isotope-analysis-via-laser-ablation-icp-ms>]

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